Technical Support Center: Fructose 1-(Barium Phosphate) Synthesis & Isolation[1]

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Compound of Interest

Compound Name:	*Fructose 1-(barium phosphate)*
CAS No.:	*53823-70-4*
Cat. No.:	*B009320*

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Topic: Optimization of Yield and Purity in the Synthesis of Fructose 1-Phosphate Barium Salt Ticket ID: F1P-Ba-SYNTH-001 Status: OPEN Support Level: Tier 3 (Senior Application Scientist)[1]

Knowledge Base: The Core Mechanism

Why your yield is low: The synthesis of Fructose 1-phosphate (F1P) usually involves enzymatic phosphorylation (via fructokinase) or controlled hydrolysis of Fructose 1,6-bisphosphate (FDP).[1] However, the isolation of the barium salt is where most yield is lost.[1]

The separation relies on a specific solubility differential that is often misunderstood:

- Barium Inorganic Phosphate (

  ): Highly insoluble in water at neutral/alkaline pH.[1]

- Barium Fructose 1-Phosphate:Soluble in water, but insoluble in aqueous ethanol (approx. 80% v/v).[1]

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- Barium Fructose 1,6-bisphosphate:Insoluble in water (mostly).[1]

The "Golden Rule" of Isolation: You must first remove inorganic phosphate and FDP in the aqueous phase, and then precipitate F1P by adding ethanol.[1] If you add ethanol too early, you co-precipitate everything.[1] If you add too little, F1P remains in solution.[1]

Critical Solubility Data

Compound	Solubility in Water (pH 7.[1]5)	Solubility in 80% Ethanol
Barium Phosphate (Inorganic)	Insoluble (Precipitates)	Insoluble
Barium Fructose 1,6-bisphosphate	Insoluble (Precipitates)	Insoluble
Barium Fructose 1-Phosphate	Soluble (Supernatant)	Insoluble (Target Precipitate)
Barium Fructose 6-Phosphate	Soluble	Moderately Soluble (Harder to crash out)

Troubleshooting Matrix

Diagnose your issue based on observed symptoms.

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Symptom	Probable Cause	Corrective Action
Low Yield (Supernatant is clear)	Incomplete Precipitation: Ethanol concentration is <75% or temperature is too high.[1]	Increase Ethanol concentration to 4:1 (EtOH:Water) ratio.[1] Chill to 4°C for 12 hours.
Low Yield (Product degraded)	Acid Hydrolysis: F1P is a ketose phosphate and is extremely acid-labile.[1]	Ensure pH never drops below 6.0 during the removal of cations or neutralization. Use Barium Carbonate for neutralization, not strong bases.[1]
"Gummy" or Sticky Precipitate	Rapid Addition of Ethanol: Adding alcohol too fast traps water and impurities inside the crystal lattice.	Add Ethanol dropwise with vigorous stirring. If gum forms, redissolve in minimum water and reprecipitate slowly.[1]
High Inorganic Phosphate Content	Premature Ethanol Addition: Ethanol was added before filtering off the inorganic barium phosphate.	Step 1: Add Barium Acetate to aqueous solution.[1] Step 2: Filter the immediate precipitate (Waste).[1] Step 3:Then add Ethanol to the filtrate.
Product contains Fructose 6-P	Isomerization: High pH (>8.[1]5) or high temp causes Lobry de Bruyn-van Ekenstein rearrangement.[1]	Keep pH strictly between 7.0–7.[1]8. Perform all precipitations at 4°C.

Optimized Protocol: The "Split-Solubility" Method

This protocol assumes you have a crude reaction mixture containing F1P, inorganic phosphate, and unreacted fructose.[1]

Phase A: Removal of Inorganic Phosphate & FDP

- Neutralization: Adjust the pH of your crude reaction mixture to 7.5 using saturated Barium Hydroxide or Barium Carbonate.

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- Why: Acidic conditions hydrolyze the C-1 phosphate bond [1].[1]

- Barium Addition: Add a 10% excess of Barium Acetate solution.[1]
- Incubation: Stir at 4°C for 30 minutes.
- Filtration 1 (Critical): Filter the solution.
  - Precipitate (Solid): Contains Barium Phosphate (inorganic) and Barium Fructose 1,6-bisphosphate.[1] DISCARD.
  - Filtrate (Liquid): Contains Barium Fructose 1-Phosphate and free sugars.[1] KEEP.

Phase B: Isolation of Fructose 1-(Barium Phosphate)[1]

- Concentration: Concentrate the filtrate under vacuum at <35°C to a syrup.
  - Warning: High heat destroys F1P.[1]
- Precipitation: Slowly add cold 95% Ethanol to the syrup with constant stirring.
  - Target Ratio: Final volume should be 4 parts Ethanol to 1 part aqueous syrup.[1]
- Crystallization: A white, fine precipitate of Barium Fructose 1-Phosphate will form.[1]
  - Note: If it oils out, scratch the side of the vessel with a glass rod or seed with a crystal of barium F1P.[1]
- Filtration 2: Collect the solid by vacuum filtration.
- Washing: Wash the cake with 75% Ethanol, then 95% Ethanol, then Diethyl Ether.
- Drying: Dry in a vacuum desiccator over

  .

Visual Workflows

Workflow 1: The Solubility Fractionation Logic

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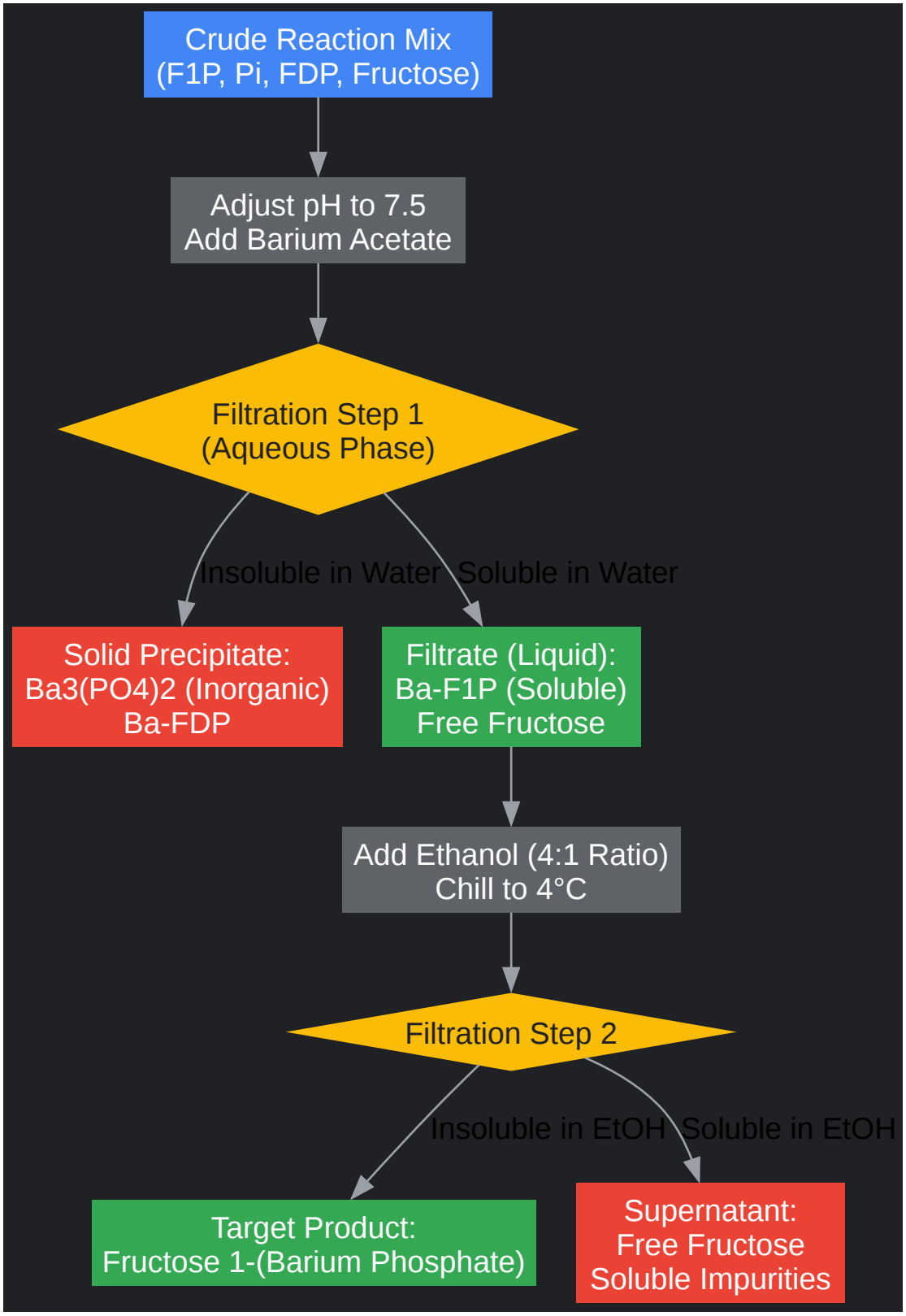
This diagram illustrates the critical separation of the target F1P from inorganic contaminants.



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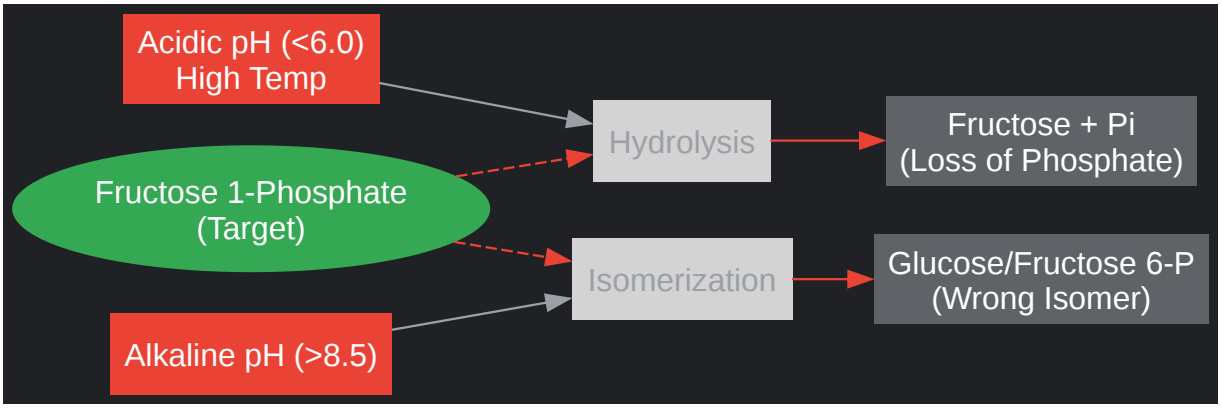
Caption: Fractionation logic relying on the water-solubility of Ba-F1P vs. the water-insolubility of inorganic Barium Phosphate.

Workflow 2: Stability & Degradation Risks

Understanding where the molecule breaks helps prevent yield loss.[1]



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Caption: F1P is chemically fragile. Acid causes hydrolysis (loss of phosphate); Base causes isomerization to F6P/G6P.[1]

Frequently Asked Questions (FAQ)

Q: Can I use Calcium Acetate instead of Barium Acetate? A: While Calcium salts are safer, Barium is preferred for isolation because Barium Fructose 1-phosphate has a sharper solubility cutoff between water and ethanol.[1] Calcium salts tend to form "gums" more easily and are harder to crystallize [2].[1]

Q: My precipitate is turning yellow. What happened? A: This indicates "browning" or caramelization, likely due to high pH or heat during the concentration step.[1] Fructose derivatives are reducing sugars and highly susceptible to Maillard reactions.[1] Ensure your evaporation bath is <35°C.[1]

Q: How do I distinguish Fructose 1-P from Fructose 6-P in the final product? A: The Barium salt of Fructose 6-phosphate is significantly more soluble in water than the 1-phosphate isomer, but they are difficult to separate by simple precipitation if both are present in high concentrations.

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Analytical HPLC or enzymatic assay (using Fructose-1-phosphate aldolase) is required for definitive purity checks [3].[1]

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